

Personal protective equipment for handling [pTyr5] EGFR (988-993) (TFA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [pTyr5] EGFR (988-993) (TFA)

Cat. No.: B12423284

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Essential Safety and Handling Guide for [pTyr5] EGFR (988-993) (TFA)

This guide provides crucial safety and logistical information for the handling and disposal of [pTyr5] EGFR (988-993) (TFA), a peptide derivative used in laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

[pTyr5] EGFR (988-993) (TFA) is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this substance are acute oral toxicity and acute and chronic aquatic toxicity[1].

Hazard Classification	GHS Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life[1]
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Warning

Hazard Pictograms:

Personal Protective Equipment (PPE)

To minimize exposure and ensure safe handling, the following personal protective equipment is mandatory.

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields[1]	Protects eyes from splashes.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Skin and Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Required when engineering controls are insufficient to prevent inhalation of dust or aerosols[1].

Standard Operating Procedures for Safe Handling

Adherence to the following step-by-step procedures is essential for the safe handling of **[pTyr5] EGFR (988-993) (TFA)** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a tightly sealed, cool, and well-ventilated area[1].
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent[1].
- Keep away from direct sunlight and sources of ignition[1].

2. Handling and Preparation:

- All handling should be conducted in a designated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols[1].
- Ensure an eyewash station and safety shower are readily accessible[1].
- Wear the appropriate PPE as detailed in the table above.
- Avoid eating, drinking, or smoking in the handling area[1].
- Wash hands thoroughly after handling the substance[1].

3. Spill and Emergency Procedures:

- Spill: In case of a spill, collect the spillage to prevent it from entering drains or water sources[1].
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention[1].
- Skin Contact: Rinse the affected skin area thoroughly with water. Remove contaminated clothing and seek medical advice[1].
- Inhalation: Move the affected individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical help[1].
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a poison center or physician for guidance[1].

4. Waste Disposal:

- Dispose of the contents and container to an approved waste disposal plant[1].
- Avoid release to the environment[1].

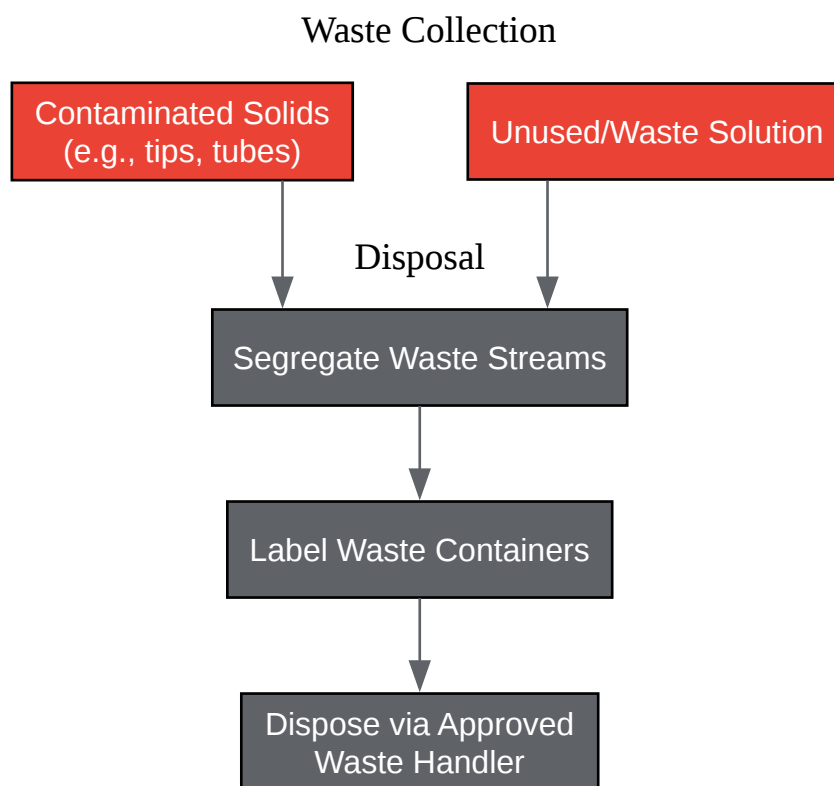
Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and disposing of **[pTyr5] EGFR (988-993) (TFA)**.



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Caption: Safe handling workflow for **[pTyr5] EGFR (988-993) (TFA)**.



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Caption: Waste disposal workflow for **[pTyr5] EGFR (988-993) (TFA)**.

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References

- 1. [pTyr5] EGFR (988-993) (TFA)|MSDS [dcchemicals.com]
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